

Physical properties of 2-(p-chlorophenoxy)ethanol

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Compound of Interest

Compound Name: 2-(4-Chlorophenoxy)ethanol

Cat. No.: B3425117

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An In-depth Technical Guide on the Physical Properties of 2-(p-chlorophenoxy)ethanol

This technical guide provides a comprehensive overview of the core physical properties of 2-(p-chlorophenoxy)ethanol, targeting researchers, scientists, and professionals in drug development. The information is presented in a structured format to facilitate easy access and comparison of data. Detailed experimental methodologies for determining these properties are also outlined.

Chemical Identity

- IUPAC Name: **2-(4-chlorophenoxy)ethanol**
- CAS Number: 1892-43-9
- Molecular Formula: $C_8H_9ClO_2$
- Molecular Weight: 172.61 g/mol
- Synonyms: p-Chlorophenyl glycol ether, Chlorophetanol, 2-(p-Chlorophenoxy)ethanol

Quantitative Physical Properties

The physical properties of 2-(p-chlorophenoxy)ethanol are summarized in the table below. These values are critical for understanding the compound's behavior in various experimental and formulation settings.

Property	Value	Source(s)
Melting Point	30 °C	[1][2][3]
Boiling Point	135-136 °C at 6 mmHg	[1][2]
Density	1.26 g/cm ³	[1]
Refractive Index	1.5510	[1][2]
Water Solubility	3.1 g/L at 25 °C	[1]
pKa	14.18 ± 0.10 (Predicted)	[1]
Vapor Pressure	0.00189 mmHg at 25°C	[3]
Flash Point	123 °C	[3]

Experimental Protocols

The following sections detail the general experimental methodologies used to determine the key physical properties of organic compounds like 2-(p-chlorophenoxy)ethanol.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The melting point is a crucial indicator of purity.

Methodology: Capillary Method using a Melting Point Apparatus (e.g., Mel-Temp)

- **Sample Preparation:** A small amount of finely powdered, dry 2-(p-chlorophenoxy)ethanol is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus. A thermometer is positioned to accurately measure the temperature of the block.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, especially when approaching the expected melting point.

- **Observation:** The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire solid has turned into a clear liquid (completion of melting) are recorded. This range is reported as the melting point.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it. Since the boiling point is pressure-dependent, the pressure at which it is measured must be reported.

Methodology: Thiele Tube Method (for reduced pressure)

- **Sample Preparation:** A small volume (a few milliliters) of 2-(p-chlorophenoxy)ethanol is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed inside the test tube with the open end submerged in the liquid.
- **Apparatus Setup:** The test tube is attached to a thermometer and immersed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil). The apparatus is connected to a vacuum source to achieve the desired pressure (e.g., 6 mmHg).
- **Heating:** The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.
- **Observation:** As the liquid heats, a stream of bubbles will emerge from the open end of the inverted capillary tube. The heating is then discontinued. The temperature at which the bubbling stops and the liquid begins to be drawn back into the capillary tube is recorded as the boiling point at that specific pressure.

Density Measurement

Density is the mass of a substance per unit volume. It is an important physical property for material characterization and for calculations involving mass-volume conversions.

Methodology: Pycnometer Method

- **Measurement of Empty Pycnometer Mass:** A clean, dry pycnometer (a flask with a specific, accurately known volume) is weighed.

- **Measurement of Pycnometer with Sample Mass:** The pycnometer is filled with 2-(p-chlorophenoxy)ethanol, ensuring no air bubbles are trapped. The filled pycnometer is then weighed.
- **Calculation:** The mass of the 2-(p-chlorophenoxy)ethanol is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer. The density is then calculated by dividing the mass of the sample by the known volume of the pycnometer.

Water Solubility Determination

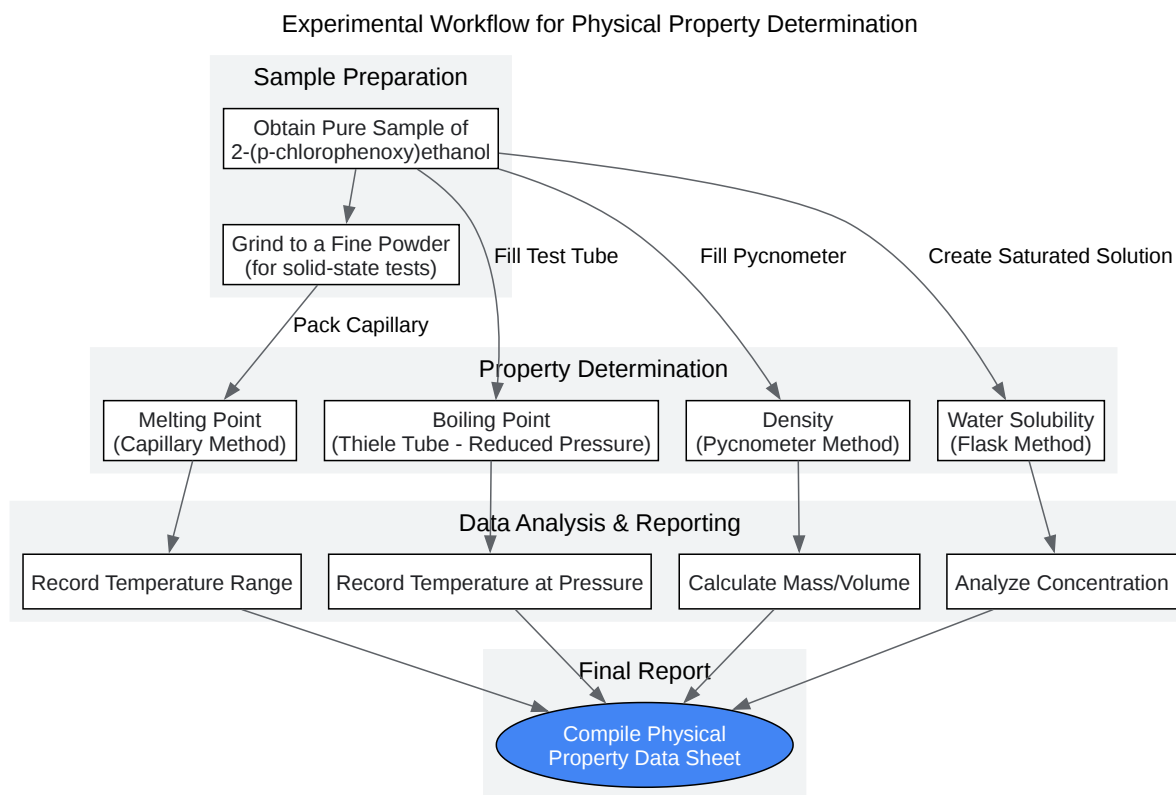
Water solubility is the maximum concentration of a solute that can dissolve in a solvent at a given temperature. It is a critical parameter in drug development, affecting absorption and bioavailability.

Methodology: OECD Guideline 105 (Flask Method)

- **Equilibration:** An excess amount of 2-(p-chlorophenoxy)ethanol is added to a known volume of distilled water in a flask. The flask is then agitated at a constant temperature (e.g., 25 °C) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** The saturated solution is allowed to stand to allow any undissolved material to settle. The aqueous phase is then carefully separated from the undissolved solid, often by centrifugation and filtration.
- **Concentration Analysis:** The concentration of 2-(p-chlorophenoxy)ethanol in the clear aqueous phase is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis spectroscopy.
- **Calculation:** The solubility is expressed as the mass of the solute per volume of the solvent (e.g., g/L).

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the determination of the physical properties of a chemical compound like 2-(p-chlorophenoxy)ethanol.



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Caption: Workflow for Determining Physical Properties.

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